

Application Notes and Protocols for PD 165929

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Compound of Interest

Compound Name: PD 165929

Cat. No.: B1679121

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Introduction

PD 165929 is a non-peptide, competitive antagonist of the neuromedin-B receptor (NMBR), also known as the bombesin receptor subtype 1 (BB1). As a selective antagonist, **PD 165929** is a valuable tool for investigating the physiological and pathological roles of the neuromedin B (NMB) signaling pathway. These application notes provide detailed protocols for the dissolution and use of **PD 165929** in experimental settings, along with a summary of its key characteristics.

Data Presentation

The following table summarizes the quantitative data for **PD 165929**, providing essential information for experimental design.

Parameter	Value	Reference
Molecular Weight	593.80 g/mol	[1]
Binding Affinity (K _i)	6.3 nM (for rat NMB receptor)	[1]
IC ₅₀ (Binding Inhibition)	150 nM (for rat NMB receptor)	[1]
IC ₅₀ (C6 Cell Binding)	2000 nM	

Experimental Protocols

Protocol 1: Preparation of PD 165929 Stock Solution

This protocol describes the preparation of a concentrated stock solution of **PD 165929**, which can be stored for later use in various experiments.

Materials:

- **PD 165929** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, amber microcentrifuge tubes
- Calibrated micropipettes

Procedure:

- **Equilibration:** Allow the vial of **PD 165929** powder to equilibrate to room temperature for at least 1 hour before opening to prevent condensation of moisture.
- **Solvent Addition:** Based on the desired stock solution concentration (e.g., 10 mM), calculate the required volume of DMSO. For example, to prepare a 10 mM stock solution from 1 mg of **PD 165929** (MW = 593.80), add 168.4 µL of DMSO.
 - Calculation: $(1 \text{ mg} / 593.80 \text{ g/mol}) / (10 \text{ mmol/L}) = 0.0001684 \text{ L} = 168.4 \text{ µL}$
- **Dissolution:** Add the calculated volume of DMSO to the vial containing the **PD 165929** powder.

- Vortexing: Gently vortex the solution until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to 6 months).^[1]

Protocol 2: Preparation of Working Solutions for In Vitro Experiments (e.g., Cell Culture)

This protocol details the dilution of the **PD 165929** stock solution to prepare working solutions for treating cells in culture.

Materials:

- **PD 165929** stock solution (e.g., 10 mM in DMSO)
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile microcentrifuge tubes or plates

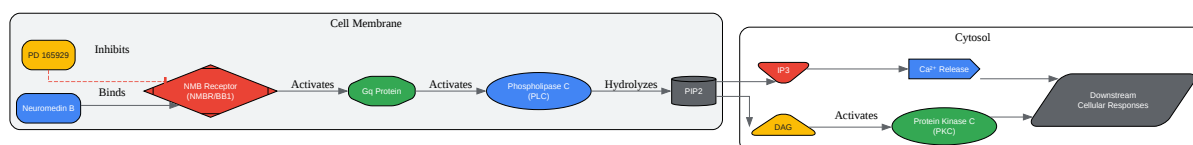
Procedure:

- Thawing: Thaw a single aliquot of the **PD 165929** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is kept to a minimum, typically below 0.5%, to avoid solvent-induced cytotoxicity.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the compound. This is essential to distinguish the effects of the compound from any effects of the solvent.
- Treatment: Add the prepared working solutions (and vehicle control) to your cell cultures and proceed with your experimental assay.

Mandatory Visualizations

Neuromedin B Receptor Signaling Pathway

The following diagram illustrates the signaling cascade initiated by the binding of Neuromedin B (NMB) to its G-protein coupled receptor (NMBR) and the point of inhibition by **PD 165929**. NMBR is coupled to a Gq alpha subunit. Activation of Gq leads to the stimulation of Phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺), and DAG activates Protein Kinase C (PKC), leading to various downstream cellular responses.

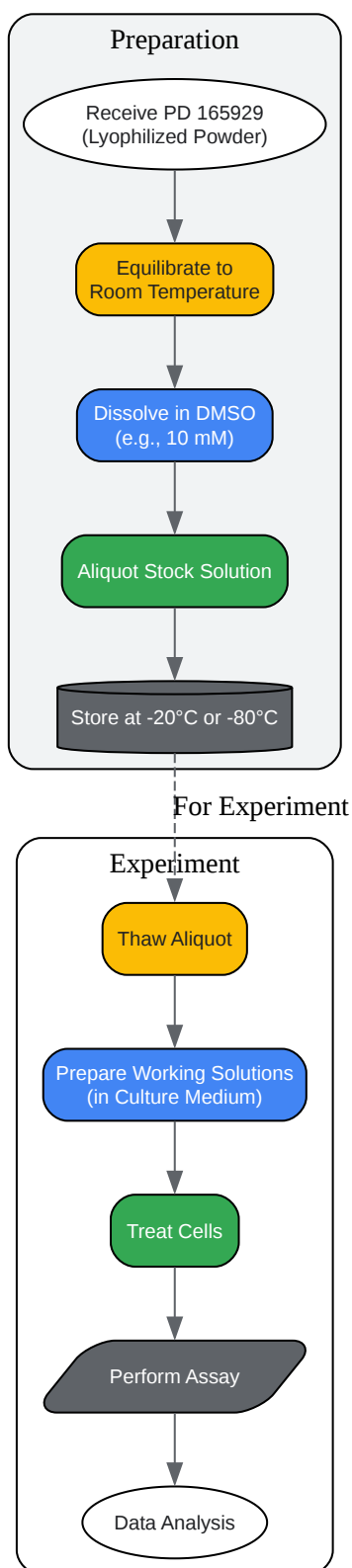


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Caption: NMBR signaling pathway and inhibition by **PD 165929**.

Experimental Workflow for Dissolving and Using PD 165929

This diagram outlines the logical flow from receiving the compound to its application in an in vitro experiment.



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Caption: Workflow for **PD 165929** preparation and use.

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References

- 1. Nonpeptide neuromedin B receptor antagonists inhibit the proliferation of C6 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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